

Hexahydrofarnesyl Acetone: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Hexahydrofarnesyl acetone

Cat. No.: B131137

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Hexahydrofarnesyl acetone**, a significant sesquiterpenoid ketone. This document outlines its chemical identity, including its definitive CAS number and a comprehensive list of synonyms, to support research, development, and application in various scientific fields.

Chemical Identity and Nomenclature

Hexahydrofarnesyl acetone is chemically known as 6,10,14-Trimethyl-2-pentadecanone. For clarity and precision in scientific communication and procurement, it is essential to use the correct Chemical Abstracts Service (CAS) number.

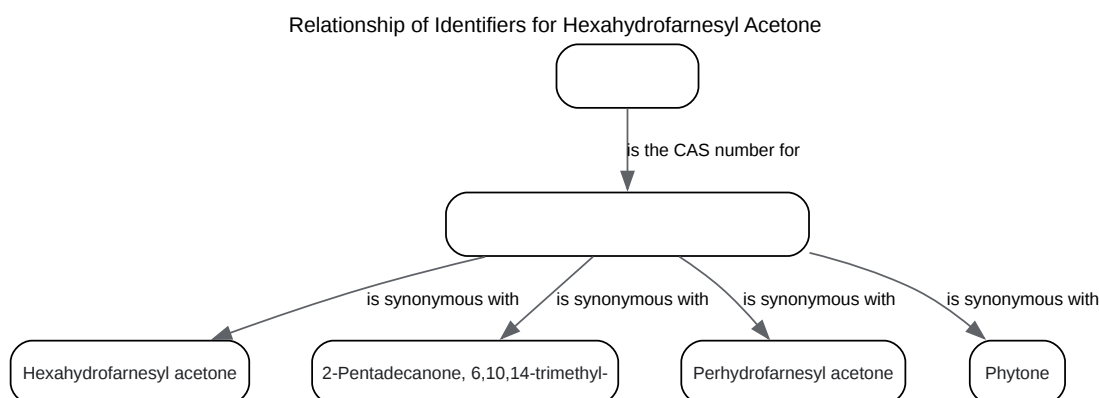
CAS Number and Synonyms

The accurate identification of chemical compounds is paramount in research and drug development. The following table summarizes the primary CAS number for **Hexahydrofarnesyl acetone** and its various synonyms found in scientific literature and chemical databases. The primary and most widely accepted CAS number for this compound is 502-69-2.^{[1][2][3][4][5][6][7][8][9]} Another CAS number, 68607-88-5, is primarily associated with "Protein hydrolyzates, soya" and may be erroneously linked to **Hexahydrofarnesyl acetone** in some databases.^{[10][11][12][13][14]}

Identifier	Value
Primary CAS Number	502-69-2[1][2][3][4][5][6][7][8][9]
IUPAC Name	6,10,14-Trimethylpentadecan-2-one[1]
Synonyms	Hexahydrofarnesylacetone[15][3][7]
	2-Pentadecanone, 6,10,14-trimethyl-[16][1][2]
	6,10,14-Trimethyl-2-pentadecanone[16][17]
	Perhydrofarnesyl acetone[16][3][5]
	Phytone[8]
	Fitone[8]
	(+/-)-Phytone[5]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the primary CAS number and the various names used to identify **Hexahydrofarnesyl acetone**. This visualization aids in understanding the nomenclature hierarchy and ensuring accurate substance identification.



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Caption: Chemical Identifier Hierarchy for **Hexahydrofarnesyl Acetone**.

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